

Preparing High-Concentration Stock Solutions of PF-8380 Hydrochloride in DMSO

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Compound of Interest

Compound Name: PF-8380 hydrochloride

CAS No.: 2070015-01-7

Cat. No.: B15575814

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-8380 is a potent and specific inhibitor of autotaxin (ATX), with an IC₅₀ of 2.8 nM in isolated enzyme assays and 101 nM in human whole blood.[1][2][3] By inhibiting ATX, PF-8380 modulates the levels of lysophosphatidic acid (LPA), a bioactive lipid involved in various physiological and pathological processes, including inflammation and cancer.[4] Accurate and consistent preparation of **PF-8380 hydrochloride** stock solutions is crucial for reliable experimental outcomes in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **PF-8380 hydrochloride** stock solutions in dimethyl sulfoxide (DMSO).

Physicochemical Properties and Solubility

Proper stock solution preparation begins with an understanding of the compound's physicochemical properties. There are slight variations in the reported molecular weight and

solubility of **PF-8380 hydrochloride** across different suppliers. It is essential to consult the certificate of analysis (CoA) provided with your specific batch of the compound.

Table 1: Physicochemical Data for **PF-8380 Hydrochloride**

Property	Value
Molecular Weight	478.33 g/mol (free base)[3][4]; 514.79 g/mol (hydrochloride)[5]
Solubility in DMSO	Reported values vary: <1 mg/mL[4], ≥20.9 mg/mL[6], 96 mg/mL (200.69 mM)[7], 100 mg/mL (with ultrasonication)[3]. Use fresh, anhydrous DMSO for best results.[7]
Appearance	Solid powder.
Storage (Powder)	-20°C for up to 3 years.[4]
Storage (DMSO Stock)	-20°C for up to 1 year[1]; -80°C for up to 2 years[1]. Aliquoting is recommended to avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **PF-8380 hydrochloride** in DMSO.

Materials:

- **PF-8380 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator or water bath at 37°C

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **PF-8380 hydrochloride** powder to room temperature to prevent condensation of moisture.
- Weighing the Compound: Accurately weigh the desired amount of **PF-8380 hydrochloride** powder in a sterile microcentrifuge tube. For smaller quantities (e.g., 1 mg, 5 mg), it may be preferable to dissolve the entire contents of the manufacturer's vial to avoid inaccuracies from weighing small amounts.[5]
- Calculating the Required Volume of DMSO: Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM stock solution:

$$\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$$

Example Calculation for 1 mg of **PF-8380 Hydrochloride** (MW: 514.79 g/mol):

- Mass = 0.001 g
- Molecular Weight = 514.79 g/mol
- Concentration = 0.010 mol/L
- Volume (L) = (0.001 g / 514.79 g/mol) / 0.010 mol/L = 0.000194 L
- Volume (μL) = 194 μL

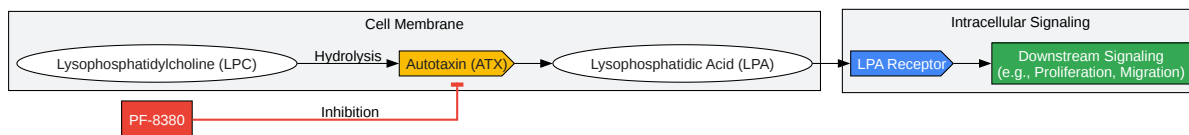
Table 2: DMSO Volumes for 10 mM **PF-8380 Hydrochloride** Stock Solution

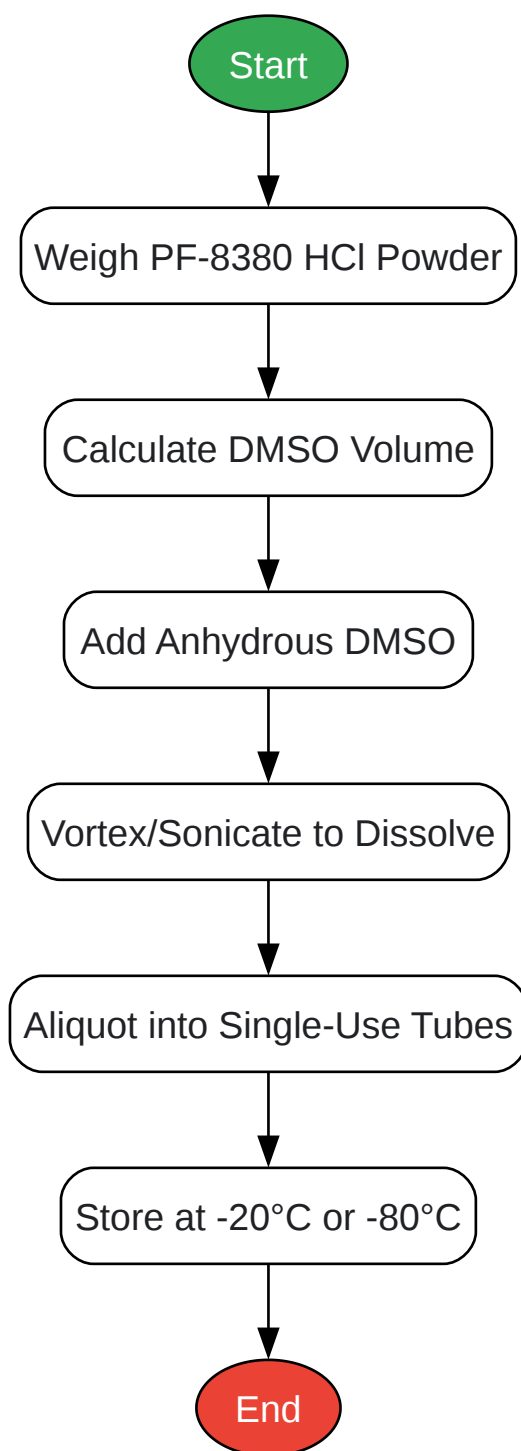
Mass of PF-8380 HCl	Volume of DMSO for 10 mM Stock
1 mg	194 μ L
5 mg	971 μ L
10 mg	1.94 mL

- Dissolving the Compound: Add the calculated volume of anhydrous DMSO to the tube containing the **PF-8380 hydrochloride** powder.
- Mixing: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to facilitate dissolution.[\[6\]](#) Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials. Store the aliquots at -20°C or -80°C. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound.[\[1\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of PF-8380 and the workflow for preparing the stock solution.





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- To cite this document: BenchChem. [Preparing High-Concentration Stock Solutions of PF-8380 Hydrochloride in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575814/docs#preparing-high-concentration-stock-solutions-of-pf-8380-hydrochloride-in-dmsol\]](https://www.benchchem.com/product/b15575814/docs#preparing-high-concentration-stock-solutions-of-pf-8380-hydrochloride-in-dmsol)

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